

# "Xanthine oxidoreductase-IN-1 chemical structure and properties"

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## Compound of Interest

Compound Name: Xanthine oxidoreductase-IN-1

Cat. No.: B12413800

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## In-Depth Technical Guide: Xanthine Oxidoreductase-IN-1

For Researchers, Scientists, and Drug Development Professionals

### Abstract

Xanthine oxidoreductase (XOR) is a critical enzyme in purine metabolism, catalyzing the oxidation of hypoxanthine to xanthine and subsequently to uric acid. Dysregulation of XOR activity is implicated in hyperuricemia, gout, and oxidative stress-related pathologies. This document provides a comprehensive technical overview of a potent inhibitor, **Xanthine oxidoreductase-IN-1** (XOR-IN-1), also known by its chemical name 1-[3-cyano-4-(azocan-1-yl)phenyl]-1H-imidazole-4-carboxylic acid. This guide details its chemical structure, physicochemical and biological properties, and provides a generalized experimental protocol for assessing its inhibitory activity against xanthine oxidoreductase.

### Chemical Structure and Properties

**Xanthine oxidoreductase-IN-1** is a non-purine analog inhibitor of xanthine oxidase. Its core structure consists of a phenyl-imidazole carboxylic acid moiety with a cyano and an azocane substituent on the phenyl ring.

Chemical Structure:

(Structure based on SMILES notation)

Table 1: Physicochemical Properties of **Xanthine Oxidoreductase-IN-1**

Property	Value	Source
Molecular Formula	C18H20N4O2	MedChemExpress, ChemicalBook
Molecular Weight	324.38 g/mol	MedChemExpress
CAS Number	2396612-00-1	MedChemExpress, ChemicalBook
Appearance	Solid (predicted)	General chemical knowledge
Solubility	Soluble in DMSO	General chemical knowledge for similar compounds
pKa	Not available	-
LogP	Not available	-

## Biological Activity

**Xanthine oxidoreductase-IN-1** is a potent inhibitor of xanthine oxidoreductase. The primary reported biological activity is its ability to reduce the enzymatic conversion of xanthine to uric acid.

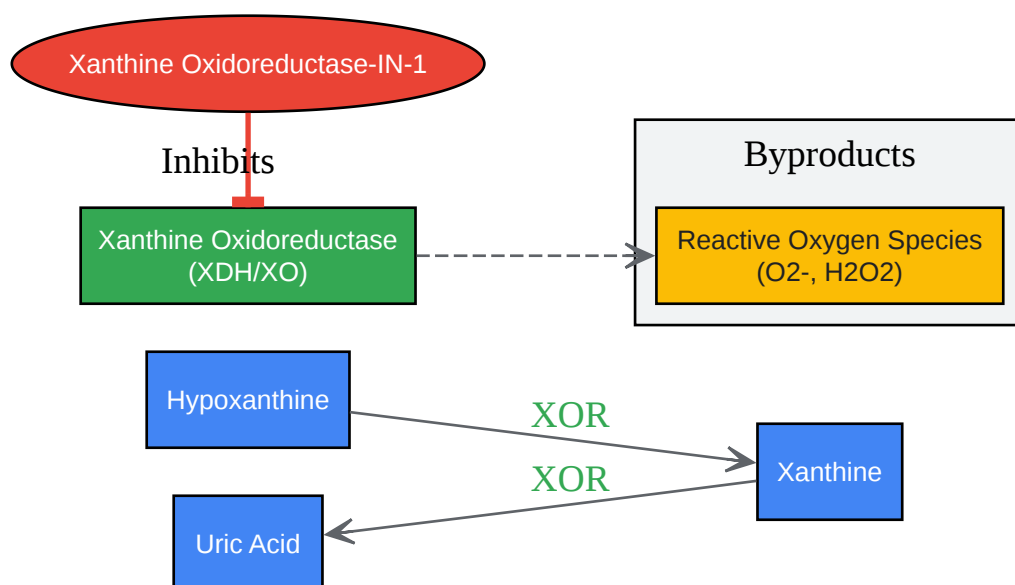
Table 2: In Vitro Activity of **Xanthine Oxidoreductase-IN-1**

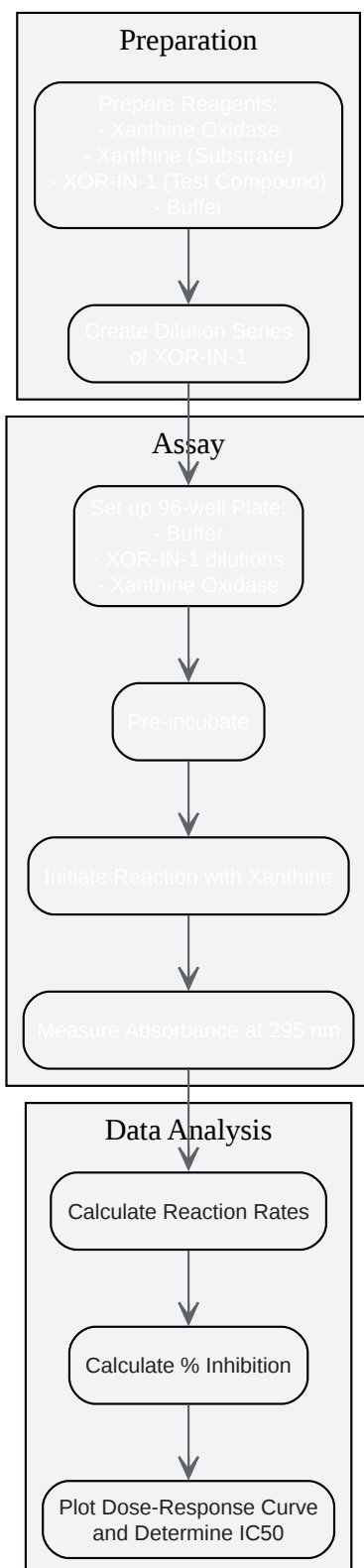
Parameter	Value	Species	Source
IC50	7.0 nM	Not Specified	MedChemExpress

## Mechanism of Action

Xanthine oxidoreductase (XOR) is a complex molybdoflavoprotein that exists in two interconvertible forms: xanthine dehydrogenase (XDH) and xanthine oxidase (XO). Both forms catalyze the final two steps of purine catabolism. In this pathway, hypoxanthine is converted to

xanthine, and xanthine is further oxidized to uric acid. During this process, reactive oxygen species (ROS) such as superoxide and hydrogen peroxide are generated, contributing to oxidative stress. **Xanthine oxidoreductase-IN-1** acts as an inhibitor of this enzymatic activity, thereby reducing the production of both uric acid and ROS.





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